

Essential Guide to the Safe Disposal of 3,3-Diethoxy-1-propyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Diethoxy-1-propyne

Cat. No.: B167727

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This document provides immediate, essential safety and logistical information for the proper disposal of **3,3-Diethoxy-1-propyne** (CAS No. 10160-87-9). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Immediate Safety and Hazard Information

3,3-Diethoxy-1-propyne is a flammable liquid and vapor that requires careful handling.^[1] It is classified as a Category 3 flammable liquid, a skin and eye irritant, and may cause respiratory irritation.^[1] Vapors can form explosive mixtures with air and may travel to an ignition source, resulting in a flashback.^[2] This chemical is designated as a Dangerous Good for transportation.^[3]

Key safety precautions include:

- Handling in a well-ventilated area, preferably a chemical fume hood.^[1]
- Wearing appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, chemical-impermeable gloves, and fire/flame-resistant clothing.^[1]
- Keeping the chemical away from heat, sparks, open flames, and other ignition sources.^[1]
- Using non-sparking tools and taking measures to prevent static discharge.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3,3-Diethoxy-1-propyne**.

Property	Value
CAS Number	10160-87-9
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
Appearance	Liquid
Boiling Point	138-139.5 °C
Density	0.894 g/mL at 25 °C
Flash Point	31 °C (87.8 °F) - closed cup
Hazard Classifications	Flammable Liquid 3, Skin Irritant 2, Eye Irritant 2

Data sourced from multiple chemical suppliers and safety data sheets.[\[1\]](#)

Disposal Protocol: A Step-by-Step Workflow

Disposal of **3,3-Diethoxy-1-propyne** must be conducted in strict accordance with local, state, and federal regulations. It is illegal to dispose of flammable liquids down the drain or in regular trash.[\[4\]](#)[\[5\]](#) The recommended procedure is to engage a licensed hazardous waste disposal service.[\[6\]](#)[\[7\]](#) The following steps detail the process for preparing the chemical waste for collection.

Step 1: Waste Identification and Segregation

- Clearly label the waste container as "Hazardous Waste: **3,3-Diethoxy-1-propyne**".
- Ensure the container is segregated from other incompatible waste types to prevent dangerous reactions.[\[6\]](#) Specifically, keep it separate from oxidizing agents, strong acids, or bases.[\[7\]](#)

Step 2: Container Selection and Sealing

- Use a container made of compatible material. The original container is often the best choice. [4][8]
- Ensure the container has a tightly fitting cap and is kept closed at all times, except when adding waste.[8]
- Do not fill the container to more than 90% of its capacity to allow for vapor expansion.[9]
- Clean the exterior of the container to remove any chemical residue.[9]

Step 3: Safe Storage Pending Disposal

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[1]
- The storage area should be away from heat sources, sparks, and open flames.[6] An explosion-proof cabinet is recommended.[6]
- Ensure the storage location is secure and inaccessible to untrained individuals.

Step 4: Documentation and Labeling

- Attach a properly filled-out hazardous waste tag to the container, as required by your institution and local regulations.
- Document the contents and quantity of the waste for your records and for the disposal service. This documentation is crucial in case of an emergency.[5]

Step 5: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste management company to schedule a pickup.[6][7]
- Provide them with all necessary information about the waste chemical.

Disposal Workflow Diagram

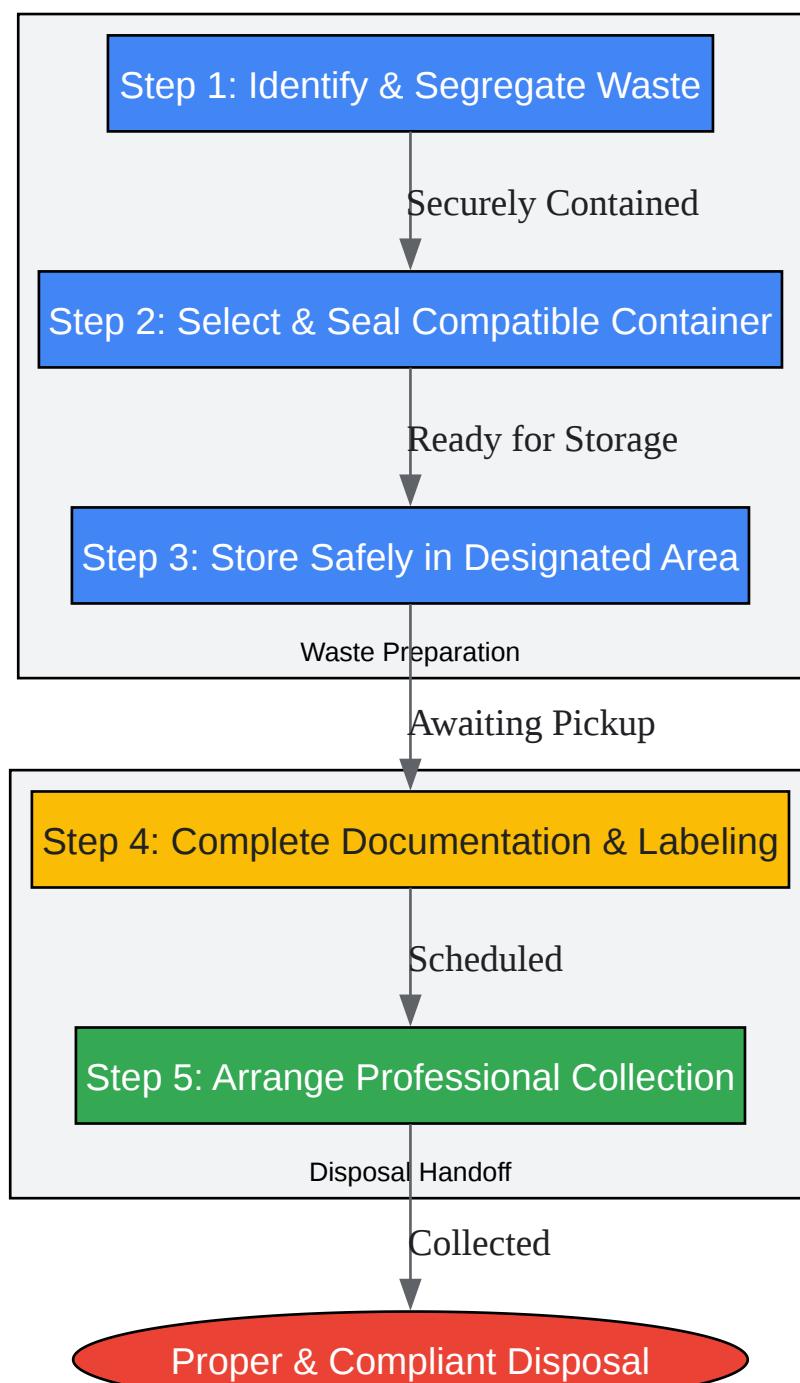


Figure 1. Disposal Workflow for 3,3-Diethoxy-1-propyne

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Caption: Figure 1. A step-by-step workflow for the safe preparation and disposal of **3,3-Diethoxy-1-propyne**.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of 3,3-Diethoxy-1-propyne]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b167727#3-3-diethoxy-1-propyne-proper-disposal-procedures>

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